

A Technical Guide to 2,7-Nonadiyne: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: 2,7-Nonadiyne

Cat. No.: B15475987

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-nonadiyne**, a valuable chemical intermediate in various research and development applications. The document details its commercial availability from various suppliers, outlines a common synthetic protocol, and illustrates its utility in a representative chemical transformation.

Commercial Availability and Suppliers

2,7-Nonadiyne is commercially available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The purity and available quantities can vary between suppliers. The following table summarizes the offerings from several key vendors.

Supplier	Catalog Number	Purity	Available Quantities
BLD Pharm	58739	>97.0%	1g, 5g
Glentham Life Sciences	GK0068	≥97.0%	1g, 5g, 10g
Santa Cruz Biotechnology	sc-270830	Not specified	1g, 5g
TCI America	N0897	>98.0% (GC)	1g, 5g
Matrix Scientific	098422	Not specified	1g, 5g, 10g
Anward	AW02008	97%	1g, 5g, 25g
Key Organics	SP 00 231	>97%	1g, 5g, 10g, 25g
ChemScience	CS-0245084	97%	1g, 5g, 10g, 25g, 100g, 250g
Fluorochem	098422	Not specified	1g, 5g, 10g
abcr GmbH	AB158564	Not specified	1g, 5g

Note: Availability and specifications are subject to change. Please consult the supplier's website for the most current information.

Synthesis of 2,7-Nonadiyne: Experimental Protocol

A common method for the synthesis of **2,7-nonadiyne** involves the alkylation of a terminal alkyne. A representative experimental protocol is detailed below.

Reaction: Alkylation of the dianion of 1,4-pentadiyne with methyl iodide.

Materials:

- 1,4-Pentadiyne
- n-Butyllithium (n-BuLi) in hexanes

- Methyl iodide (CH_3I)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

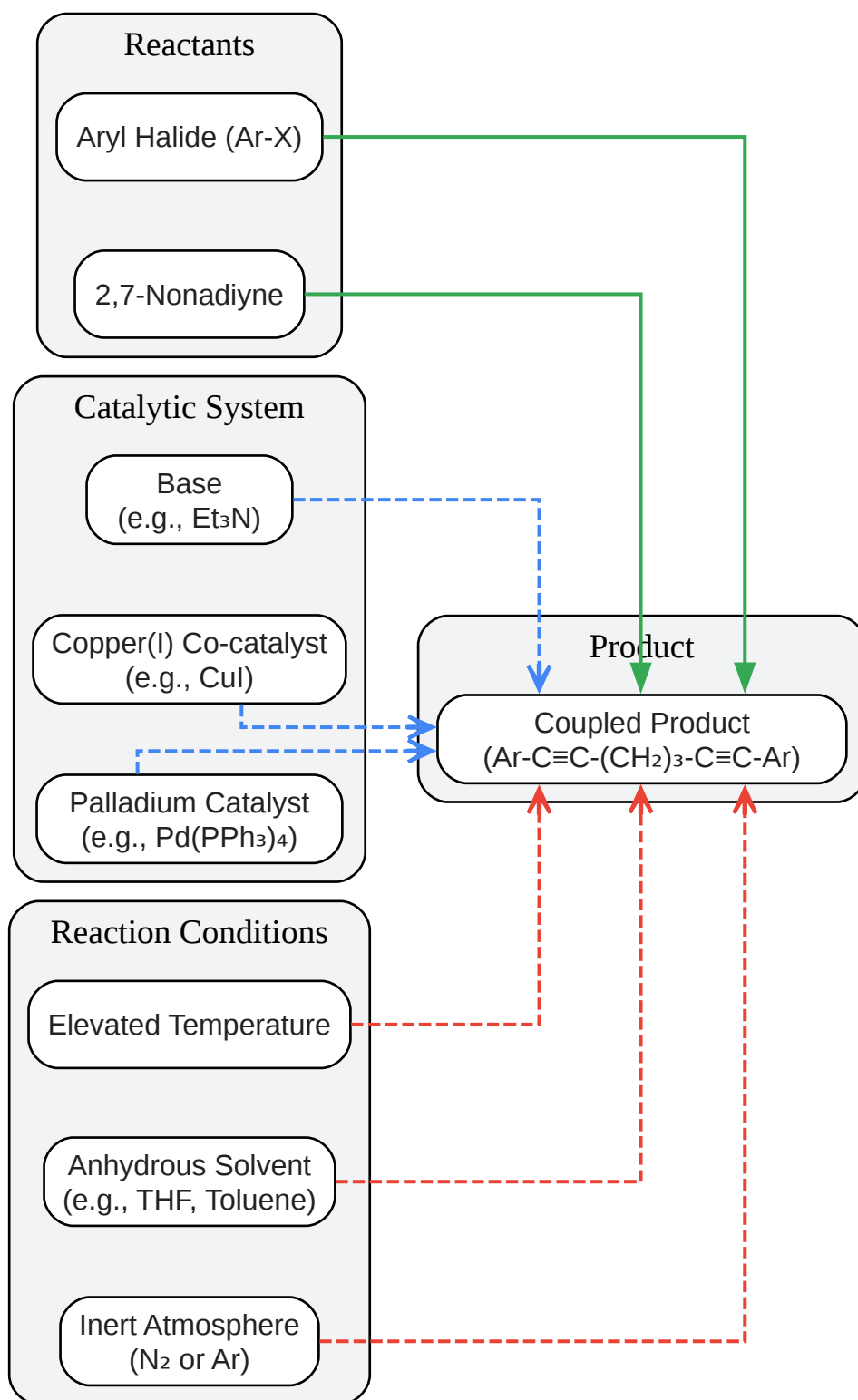
Procedure:

- A solution of 1,4-pentadiyne in anhydrous THF is cooled to $-78\text{ }^\circ\text{C}$ in a dry, inert atmosphere (e.g., under argon or nitrogen).
- Two equivalents of n-butyllithium in hexanes are added dropwise to the cooled solution, maintaining the temperature at $-78\text{ }^\circ\text{C}$. The mixture is stirred for 1 hour at this temperature to ensure complete formation of the dianion.
- Two equivalents of methyl iodide are then added dropwise to the reaction mixture. The solution is stirred for an additional 2 hours at $-78\text{ }^\circ\text{C}$ and then allowed to warm to room temperature overnight.
- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The aqueous layer is extracted three times with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield pure **2,7-nonadiyne**.

Applications and Representative Workflow

2,7-Nonadiyne is a versatile building block in organic synthesis. Its two terminal alkyne functionalities allow for a variety of chemical transformations, such as click chemistry reactions,

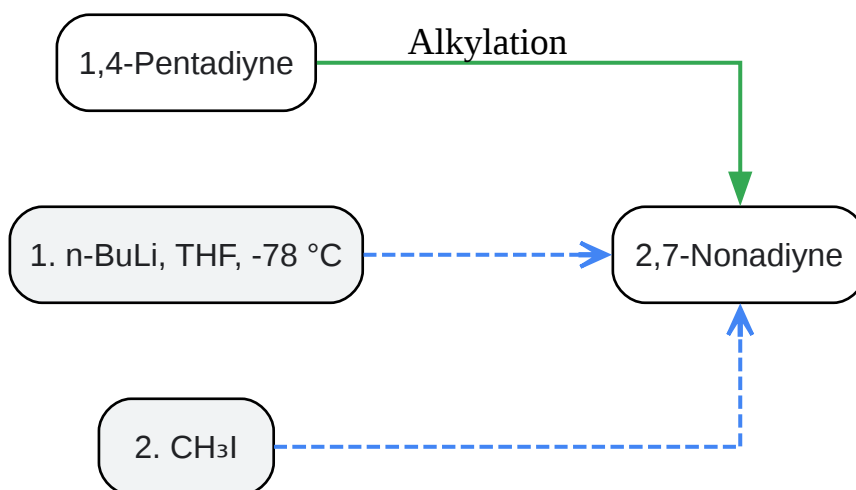
polymerization, and the synthesis of complex molecular architectures. A common application is its use as a linker molecule. The following diagram illustrates a generalized workflow for a Sonogashira cross-coupling reaction using **2,7-nonadiyne**.



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Caption: Workflow for a Sonogashira cross-coupling reaction using **2,7-nonadiyne**.

The following diagram illustrates the logical relationship in the synthesis of **2,7-nonadiyne** from 1,4-pentadiyne.



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Caption: Synthetic scheme for the preparation of **2,7-nonadiyne**.

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